

Application Notes and Protocols for ONPG Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	ONPG
CAS No.:	28347-45-7
Cat. No.:	B10762244

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ortho-Nitrophenyl- β -D-galactopyranoside (**ONPG**) is a widely used chromogenic substrate for the detection of β -galactosidase activity. The enzyme catalyzes the hydrolysis of **ONPG** into galactose and ortho-nitrophenol, a yellow compound that can be quantified by measuring its absorbance at 420 nm. This property makes **ONPG** an invaluable tool in molecular biology, microbiology, and biochemistry, particularly for reporter gene assays, enzyme kinetics studies, and microbiological identification tests.

Proper preparation and storage of the **ONPG** stock solution are critical for obtaining accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, quality control, and storage of **ONPG** stock solutions for laboratory use.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and storage of **ONPG** stock solutions.

Parameter	Value	Notes
Stock Solution Concentration	3 mg/mL to 20.5 mg/mL	A common concentration for aqueous stock solutions is 4 mg/mL.[1][2][3]
Solvents	Water, Phosphate Buffer (e.g., 100 mM, pH 7.0-7.3), DMSO, Ethanol	Solubility in water is approximately 8.33 mg/mL, which can be enhanced with gentle warming.[4][5]
Storage Temperature	2-8°C (short-term), -20°C or -80°C (long-term)	Long-term storage at -20°C is suitable for up to one year, while -80°C can extend stability to two years.[4]
Shelf Life (in solution)	Up to 1-2 years under proper long-term storage conditions. [4]	Aqueous solutions should be made fresh or sterile-filtered for storage.[2][4] Repeated freeze-thaw cycles should be avoided.[4]
Working Concentration	Varies by assay; e.g., 0.665 mg/mL for some β -galactosidase assays.[6]	The stock solution is typically diluted into an appropriate assay buffer.
Absorbance Maximum	405-420 nm	The hydrolyzed product, o-nitrophenol, is measured in this range.[2][7][8]

Experimental Protocols

Protocol 1: Preparation of Aqueous **ONPG** Stock Solution (4 mg/mL)

This protocol describes the preparation of a 4 mg/mL **ONPG** stock solution in phosphate buffer, suitable for most standard β -galactosidase assays.

Materials:

- o-Nitrophenyl- β -D-galactopyranoside (**ONPG**) powder

- Sodium phosphate dibasic (Na_2HPO_4)
- Sodium phosphate monobasic (NaH_2PO_4)
- Nuclease-free water
- 0.22 μm sterile syringe filter
- Sterile conical tubes or vials for storage
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- Prepare 0.1 M Phosphate Buffer (pH 7.0):
 - Prepare a 0.1 M solution of Na_2HPO_4 and a 0.1 M solution of NaH_2PO_4 in nuclease-free water.
 - To create the pH 7.0 buffer, mix the two solutions, typically starting with the Na_2HPO_4 solution and adding the NaH_2PO_4 solution until the desired pH is reached.[3] Monitor the pH using a calibrated pH meter.
- Dissolve **ONPG**:
 - Weigh out the required amount of **ONPG** powder to achieve a final concentration of 4 mg/mL (e.g., 40 mg of **ONPG** for 10 mL of buffer).
 - Add the **ONPG** powder to the 0.1 M phosphate buffer.
 - Place the container on a magnetic stirrer and stir until the **ONPG** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution, but do not boil.[8][9]
- Sterilization and Aliquoting:

- Once fully dissolved, sterile-filter the **ONPG** solution using a 0.22 μm syringe filter into a sterile container.[4] This is crucial for preventing microbial growth during storage, especially for aqueous solutions.
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This minimizes contamination and avoids repeated freeze-thaw cycles. [4]
- Storage:
 - For short-term use (a few days), the solution can be stored at 2-8°C, protected from light. [10]
 - For long-term storage, store the aliquots at -20°C or -80°C.[4]

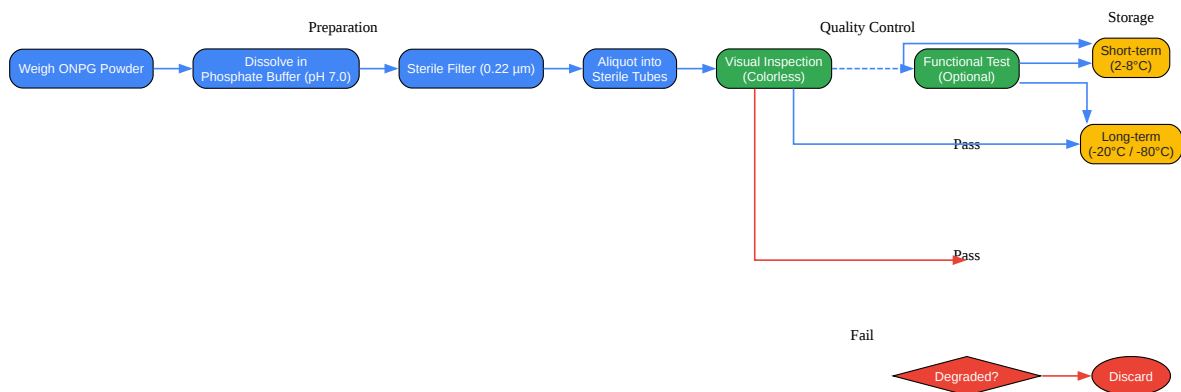
Protocol 2: Quality Control of **ONPG** Stock Solution

A simple quality control check should be performed to ensure the integrity of the prepared stock solution.

Procedure:

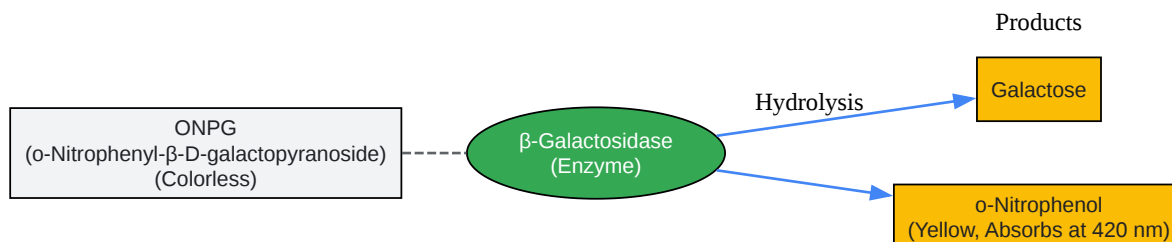
- Visual Inspection: The freshly prepared **ONPG** stock solution should be colorless to very pale yellow.[9][11] A distinct yellow color indicates the presence of o-nitrophenol, suggesting degradation of the **ONPG**. Such a solution should be discarded.[11]
- Functional Test (Optional but Recommended):
 - Perform a mock β -galactosidase assay.
 - Prepare two reactions: a negative control (assay buffer and **ONPG** solution) and a positive control (assay buffer, **ONPG** solution, and a known concentration of β -galactosidase).
 - Incubate as per a standard assay protocol (e.g., 37°C).[1]
 - The negative control should remain colorless, while the positive control should develop a yellow color, confirming the substrate's activity.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation and quality control of **ONPG** stock solution.



[Click to download full resolution via product page](#)

Caption: Enzymatic hydrolysis of **ONPG** by β -galactosidase.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. med.upenn.edu](http://med.upenn.edu) [med.upenn.edu]
- [2. Beta-Galactosidase Activity Assay](http://rothlab.ucdavis.edu) [rothlab.ucdavis.edu]
- [3. reddit.com](http://reddit.com) [reddit.com]
- [4. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [5. cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- [6. agilent.com](http://agilent.com) [agilent.com]
- [7. resources.amsbio.com](http://resources.amsbio.com) [resources.amsbio.com]
- [8. sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- [9. BAM R53: ONPG Test | FDA](http://fda.gov) [fda.gov]
- [10. What are the storage conditions for ONPG? - Blog](http://hbynm.com) [hbynm.com]
- [11. rcpath.org](http://rcpath.org) [rcpath.org]
- To cite this document: BenchChem. [Application Notes and Protocols for ONPG Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10762244/docs#application-notes-and-protocols-for-onpg-stock-solution-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)